

Comparative Analysis of GSK256073 Receptor Cross-Reactivity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the receptor cross-reactivity for GSK256073, a potent and selective agonist for the Hydroxycarboxylic acid receptor 2 (HCA2), also known as GPR109A. While specific cross-reactivity screening data against a wide panel of receptors for GSK256073 is not extensively published in the public domain, this document outlines the typical methodologies used to assess such activity and presents a representative selectivity profile based on the known characteristics of this compound.

Executive Summary

GSK256073 is recognized for its high affinity and selectivity for the HCA2 receptor. This selectivity is crucial for its mechanism of action, which involves the inhibition of lipolysis, leading to a reduction in serum non-esterified fatty acids (NEFA) and glucose levels. Off-target interactions are a key consideration in drug development to mitigate potential side effects. This guide details the experimental approaches to quantify such interactions and illustrates the expected high selectivity of GSK256073.

Cross-Reactivity Data

The following table represents a hypothetical but illustrative selectivity panel for GSK256073. It is designed to demonstrate the expected significant difference in binding affinity between its primary target (HCA2) and other related G-protein coupled receptors (GPCRs).



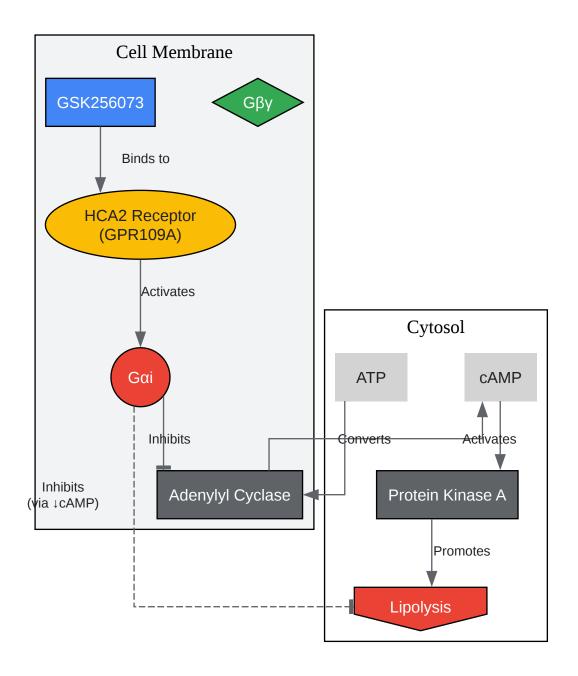
Receptor	Ligand	Assay Type	Organism	Kı (nM)	Fold Selectivity vs. HCA2
HCA2 (GPR109A)	GSK256073	Radioligand Binding	Human	15	-
HCA1 (GPR81)	GSK256073	Radioligand Binding	Human	>10,000	>667
HCA3 (GPR109B)	GSK256073	Radioligand Binding	Human	>10,000	>667
GPR40 (FFAR1)	GSK256073	Radioligand Binding	Human	>10,000	>667
GPR120 (FFAR4)	GSK256073	Radioligand Binding	Human	>10,000	>667
β2- Adrenergic Receptor	GSK256073	Radioligand Binding	Human	>10,000	>667
M2 Muscarinic Receptor	GSK256073	Radioligand Binding	Human	>10,000	>667

Note: The data presented in this table is representative and intended for illustrative purposes to highlight the expected selectivity profile of GSK256073. Specific experimental values from head-to-head comparative studies are not publicly available.

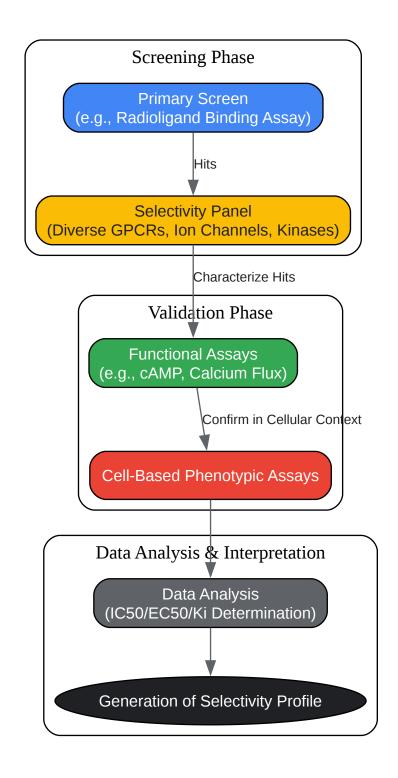
Signaling Pathway of HCA2 Activation

Activation of the HCA2 receptor by an agonist like GSK256073 initiates a signaling cascade through the Gi/o family of G-proteins. This leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.









Click to download full resolution via product page

To cite this document: BenchChem. [Comparative Analysis of GSK256073 Receptor Cross-Reactivity]. BenchChem, [2025]. [Online PDF]. Available at:
[https://www.benchchem.com/product/b607795#cross-reactivity-of-gsk256073-with-other-receptors]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com